An In-depth Technical Guide to the Safety Data of Carbaryl-d7

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Compound of Interest

Compound Name:	*Carbaryl-d7*
CAS No.:	*362049-56-7*
Cat. No.:	*B562851*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Carbaryl-d7**, an isotopically labeled form of Carbaryl used as an internal standard in analytical chemistry. Given that the toxicological properties of deuterated compounds are generally considered to be similar to their non-deuterated counterparts, this guide extensively references data from studies on Carbaryl to provide a thorough safety profile. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on detailed data, experimental methodologies, and visual representations of key concepts.

Chemical and Physical Properties

Carbaryl-d7 is a white to gray, odorless crystalline solid.[1] Its physicochemical properties are crucial for understanding its behavior in experimental and environmental systems.

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Property	Value	Reference
Chemical Name	1-Naphthalenyl-d7-methylcarbamate	[2]
CAS Number	362049-56-7	[2]
Molecular Formula	$C_{12}H_4D_7NO_2$	[2]
Molecular Weight	208.26 g/mol	[2]
Physical State	Solid	[1]
Appearance	White to grayish crystalline solid	[1]
Odor	Odorless	[1]
Solubility	In water: 110 mg/L at 22 °C. Soluble in most polar organic solvents such as acetone, isopropanol, and xylene.	[1]
Vapor Pressure	4.1 x 10^{-5} mmHg at 25 °C	[3]
Stability	Stable under normal conditions.[4] Hydrolyzes in alkaline media.	

Hazard Identification and GHS Classification

Carbaryl-d7 is classified as a hazardous substance. The following table summarizes its GHS classification.

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Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Carcinogenicity	2	H351: Suspected of causing cancer
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Data sourced from multiple SDS.[4][5]

Toxicological Data

The toxicological profile of Carbaryl is well-documented. The following tables summarize key acute and chronic toxicity data.

Acute Toxicity

Route	Species	Value	Reference
Oral LD_{50}	Rat (male)	302.6 mg/kg	[2][6]
Oral LD_{50}	Rat (female)	311.5 mg/kg	[2][6]
Oral LD_{50}	Rabbit	710 mg/kg	[2][6]
Dermal LD_{50}	Rat	>2000 mg/kg	[2][6]
Dermal LD_{50}	Rabbit	>2000 mg/kg	[2][6]
Inhalation LC_{50}	Rat	>3.4 mg/L	[2][6]

Skin and Eye Irritation

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Test	Species	Result	Reference
Skin Irritation	Rabbit	Not an irritant	[2][6]
Eye Irritation	Rabbit	Not an irritant	[2][6]

Carcinogenicity

The U.S. Environmental Protection Agency (EPA) has classified Carbaryl as "likely to be carcinogenic to humans."[7][8]

Species	Finding	Reference
Mouse (male)	Increased incidence of blood vessel tumors (hemangiosarcomas).	[7][8]
Rat	Higher incidences of bladder tumors.	[7][8]

Reproductive and Developmental Toxicity

Species	Effect	Reference
Rat	No reproductive effects observed. Developing rats showed lower body weight and incomplete bone formation.	[9]
Rabbit	Young had lower body weights at moderate doses.	[9]

Experimental Protocols

The following are detailed methodologies for key toxicological studies, based on OECD guidelines and specific study descriptions for Carbaryl.

Acute Oral Toxicity (modified from OECD Guideline 423)

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- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Healthy, young adult rats (e.g., Sprague-Dawley strain), typically females, are used. Animals are fasted overnight before dosing.
- Dose Administration: The test substance is administered as a single oral dose via gavage. For Carbaryl, doses would be selected around the known LD_{50} values (e.g., 300 mg/kg).
- Procedure: A stepwise procedure is used, starting with a dose expected to cause toxicity. Typically, three animals are used per step.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in behavior, tremors, convulsions, salivation), and body weight changes for at least 14 days. [10]
- Pathology: A gross necropsy is performed on all animals at the end of the study.

Acute Dermal Irritation (modified from OECD Guideline 404)

- Objective: To assess the potential for a substance to cause skin irritation.
- Test Animals: Albino rabbits are typically used.[11]
- Procedure: A small area of the animal's skin is shaved. The test substance (0.5 g for solids) is applied to the skin and covered with a gauze patch for a 4-hour exposure period.[12]
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[13] The severity of the reactions is scored.

Acute Eye Irritation (modified from OECD Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or damage.
- Test Animals: Albino rabbits are the preferred species.[14]
- Procedure: A single dose of the test substance (e.g., 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[14]

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- Observations: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation. The severity of the lesions is scored. The observation period can be extended up to 21 days to assess the reversibility of the effects.[14]

Carcinogenicity Bioassay (based on rodent studies)

- Objective: To evaluate the carcinogenic potential of a substance over the lifetime of an animal.
- Test Animals: Rats and mice are commonly used.
- Procedure: Animals are exposed to the test substance in their diet for an extended period, typically 2 years.[6] For Carbaryl, dietary concentrations were administered to achieve specific daily doses.
- Observations: Animals are monitored for clinical signs of toxicity, body weight changes, and tumor development.
- Pathology: A complete histopathological examination of all organs and tissues is performed at the end of the study.

Mechanism of Action and Signaling Pathway

The primary mechanism of toxicity for Carbaryl is the inhibition of the enzyme acetylcholinesterase (AChE).[2][15][16][17]

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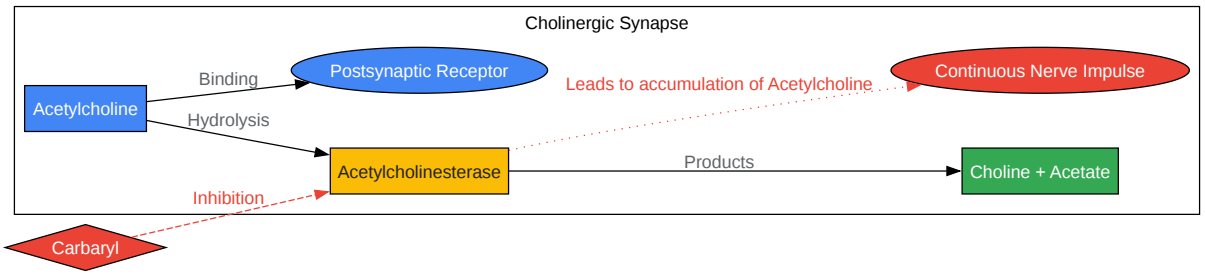

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Caption: Mechanism of Carbaryl's toxicity through the inhibition of acetylcholinesterase.

Experimental and Safety Workflows

GHS Hazard Classification Workflow

The Globally Harmonized System (GHS) provides a logical approach to classifying chemical hazards based on toxicological data.

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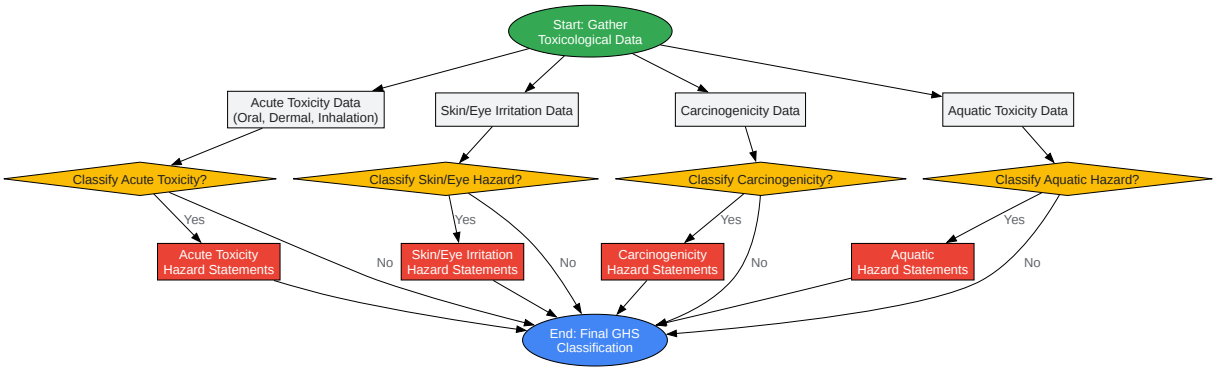

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Caption: A simplified workflow for GHS hazard classification based on toxicological data.

Safe Handling and Personal Protective Equipment (PPE)

Given the toxicological profile of **Carbaryl-d7**, strict adherence to safety protocols is mandatory.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:

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  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile rubber).
  - Respiratory Protection: If working with powders or aerosols, use a NIOSH-approved respirator.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

First-Aid Measures

- If Swallowed: Immediately call a poison control center or doctor. Do not induce vomiting.
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Call a poison control center or doctor for further treatment advice.
- If on Skin: Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes.
- If in Eyes: Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing eye. Call a poison control center or doctor for treatment advice.

First-aid measures are based on general recommendations for Carbaryl.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste and residues in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.

This technical guide provides a comprehensive summary of the available safety data for **Carbaryl-d7**. Researchers and other professionals should always consult the specific Safety Data Sheet provided by the manufacturer before handling this chemical and adhere to all recommended safety precautions.

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